

Personal protective equipment for handling DX3-213B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DX3-213B

Cat. No.: B10828959

[Get Quote](#)

Essential Safety and Handling Guide for DX3-213B

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **DX3-213B**, a potent and orally active inhibitor of oxidative phosphorylation (OXPHOS) complex I.^[1] Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your research.

Compound Information

DX3-213B is a potent NDUFS7 antagonist with an IC₅₀ of 3.6 nM.^[1] It is a small molecule used in pancreatic cancer research to inhibit cellular respiration and ATP production.^{[2][3]}

Property	Value
Chemical Name	(4,4-Difluoro-1-piperidiny)[(3R)-1-[[4-[(1-methylethyl)sulfonyl]phenyl]sulfonyl]-3-piperidiny]methanone
Molecular Formula	C20H28F2N2O5S2
Molecular Weight	478.57 g/mol
Purity	≥97% (HPLC)
CAS Number	2749555-66-4
Storage	Store at -20°C

Personal Protective Equipment (PPE)

A thorough hazard assessment should be conducted for any new experimental protocol involving **DX3-213B**. The following table outlines the minimum required PPE for handling this compound.

PPE Category	Specification	Rationale
Body Protection	Flame-resistant lab coat.	Protects skin and clothing from splashes and spills.
Eye and Face Protection	Safety glasses with side shields are the minimum requirement. For tasks with a high risk of splashing, use splash goggles and a face shield.	Protects against accidental splashes and airborne particles.
Hand Protection	Disposable nitrile gloves are the minimum. Consider double-gloving for added protection.	Prevents skin contact with the chemical.
Respiratory Protection	A respirator may be necessary when working with the powdered form outside of a certified chemical fume hood, or if there is a risk of aerosolization.	Protects against inhalation of the powdered compound.
Foot Protection	Closed-toe shoes are mandatory in the laboratory.	Protects feet from spills and falling objects.

Experimental Protocols

Preparing Stock Solutions

DX3-213B is typically provided as a powder and needs to be dissolved in a suitable solvent to create a stock solution.

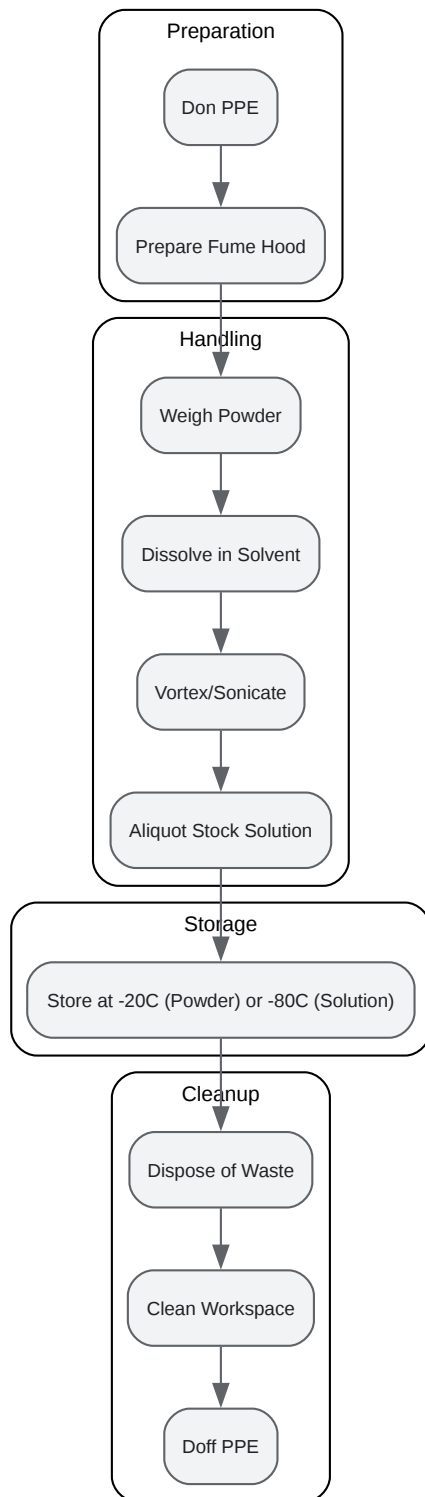
- Preparation: Perform all manipulations of the powdered compound within a certified chemical fume hood to minimize inhalation risk.
- Solvent Selection: A common solvent for **DX3-213B** is DMSO, with a solubility of 112.5 mg/mL (235.1 mM).

- Dissolution: To aid dissolution, sonication and heating to 60°C may be necessary.
- Storage: Store stock solutions at -80°C for up to one year.

Handling Workflow

The following diagram illustrates the general workflow for handling **DX3-213B** in a laboratory setting.

DX3-213B Handling Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the safe handling of **DX3-213B**.

Disposal Plan

Proper disposal of chemical waste is crucial for laboratory safety and environmental protection.

Waste Segregation

- Solid Waste: Contaminated consumables such as gloves, pipette tips, and empty vials should be collected in a designated, clearly labeled hazardous waste container.
- Liquid Waste: Unused or waste solutions of **DX3-213B** should be collected in a separate, compatible, and clearly labeled hazardous waste container. Do not pour chemical waste down the drain.
- Sharps: Needles and other contaminated sharps must be disposed of in a designated sharps container.

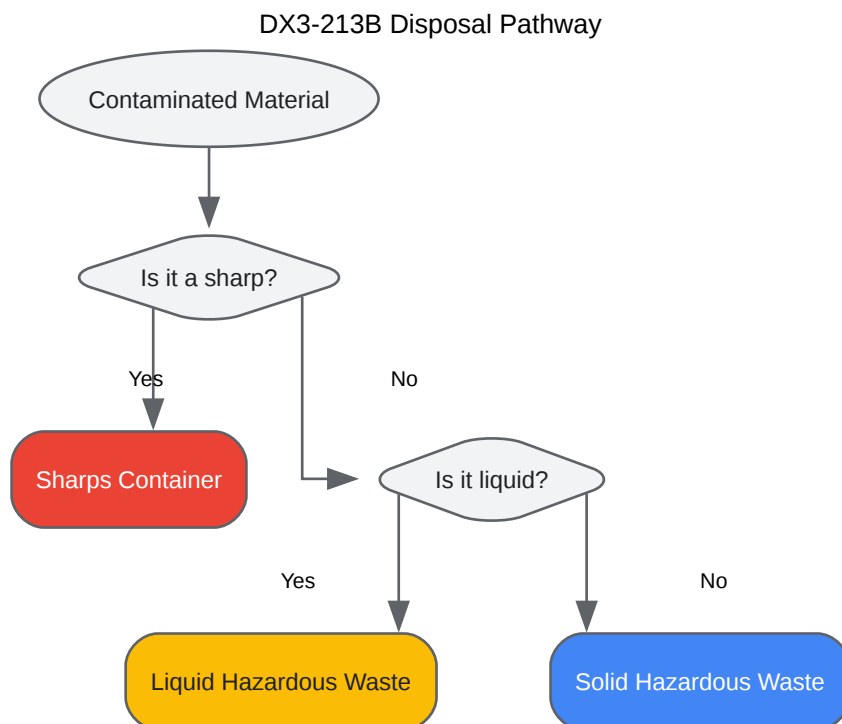
Disposal Procedure

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name of the contents.
- Storage: Store hazardous waste in a designated satellite accumulation area within the laboratory. This area should be away from general lab traffic.
- Collection: Arrange for the collection of hazardous waste by your institution's environmental health and safety department or a certified hazardous waste disposal company.

Decontamination

- Spills: In the event of a spill, decontaminate the area using an appropriate method and cleaning agent as determined by your institution's safety protocols.
- Glassware: Reusable glassware that has come into contact with **DX3-213B** should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste. The glassware can then be washed normally.

The following diagram outlines the decision-making process for the disposal of materials contaminated with **DX3-213B**.



[Click to download full resolution via product page](#)

Caption: Decision tree for the proper segregation of **DX3-213B** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DX3-213B | OXPPOS | TargetMol [targetmol.com]
- 2. First-in-Class NADH/Ubiquinone Oxidoreductase Core Subunit S7 (NDUFS7) Antagonist for the Treatment of Pancreatic Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Multiparameter Optimization of Oxidative Phosphorylation Inhibitors for the Treatment of Pancreatic Cancer - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Personal protective equipment for handling DX3-213B]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b10828959#personal-protective-equipment-for-handling-dx3-213b>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com